

Navigating the Safe Disposal of PU139: A Procedural Guide

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Compound of Interest

Compound Name: PU139

Cat. No.: B1678330

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the recommended procedures for the disposal of **PU139**, a potent pan-histone acetyltransferase (HAT) inhibitor used in cancer research. Adherence to these guidelines is crucial for minimizing risks associated with this bioactive compound.

Key Chemical and Safety Data

While a specific Safety Data Sheet (SDS) for **PU139** is not readily available in the public domain, information from chemical suppliers provides key data for assessing its handling and disposal requirements.

Property	Value	Source
CAS Number	158093-65-3	[1][2]
Molecular Formula	C12H7FN2OS	[1][2]
Molecular Weight	246.26 g/mol	[1]
Solubility	Soluble in DMSO (12.5 mg/mL)	[1]
Storage	4°C (short term), -20°C (up to 1 month), -80°C (up to 6 months), away from moisture	[1][3]
Biological Activity	Potent pan-histone acetyltransferase (HAT) inhibitor; inhibits cell growth and triggers caspase-independent cell death.	[1][2][3][4]

Given its potent biological activity as a HAT inhibitor and its use in cancer studies, **PU139** should be treated as a hazardous chemical waste.[4] All disposal procedures must comply with local, state, and federal regulations.

Step-by-Step Disposal Protocol

The following procedures are based on general best practices for the disposal of hazardous laboratory chemicals.

Liquid Waste Containing PU139

This category includes solutions of **PU139** in solvents such as DMSO.

- Collection:
 - Collect all liquid waste containing **PU139** in a dedicated, leak-proof, and clearly labeled hazardous waste container.

- The container should be made of a material compatible with the solvent used (e.g., a polyethylene carboy for DMSO solutions).
- Never mix **PU139** waste with other incompatible waste streams.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**PU139**," the solvent used (e.g., "in DMSO"), and the approximate concentration.
 - Indicate the date of waste accumulation.
- Storage:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - The storage area should be a secondary containment bin to prevent spills.
 - Keep the container securely closed except when adding waste.
- Disposal:
 - Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.

Solid Waste Contaminated with PU139

This includes items such as pipette tips, gloves, and other disposable labware that have come into contact with **PU139**.

- Collection:
 - Place all solid waste contaminated with **PU139** in a designated, leak-proof container lined with a clear plastic bag.^[5]
 - Do not use biohazard bags for chemical waste.^[5]
- Labeling:

- Label the container with "Hazardous Waste," "**PU139** Contaminated Solid Waste," and the date.
- Storage:
 - Keep the container sealed when not in use and store it in the designated satellite accumulation area.
- Disposal:
 - Once the container is full, arrange for disposal through your institution's EHS department.

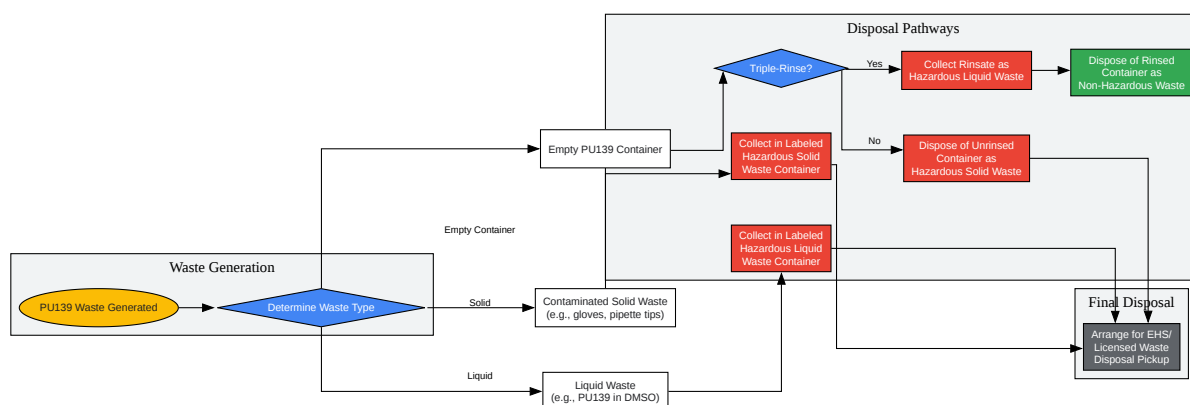
Empty **PU139** Containers

Properly emptied containers that held **PU139** must also be disposed of as hazardous waste unless thoroughly decontaminated.

- Decontamination:
 - If institutional policy allows, triple-rinse the empty container with a suitable solvent (e.g., the solvent used to dissolve the **PU139**).
 - Collect the rinsate as hazardous liquid waste.
- Disposal of Rinsed Containers:
 - After triple-rinsing, deface or remove the original label.
 - The rinsed container can then typically be disposed of as non-hazardous waste (e.g., in a designated glass disposal box).
- Disposal of Unrinsed Containers:
 - If the container is not triple-rinsed, it must be disposed of as hazardous solid waste.
 - Place the empty, unrinsed container in the designated solid hazardous waste stream.

PU139 Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **PU139** waste.



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Caption: Logical workflow for the safe disposal of different forms of **PU139** waste.

Disclaimer: This document provides general guidance. Researchers must consult their institution's specific safety protocols and the relevant local, state, and federal regulations for hazardous waste disposal. If a Safety Data Sheet (SDS) for **PU139** becomes available, its recommendations should be followed.

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